

GPR119 Agonist 2: A Technical Guide to Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GPR119 agonist 2

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This technical guide provides a comprehensive overview of a specific G protein-coupled receptor 119 (GPR119) agonist, designated as "**GPR119 agonist 2**". The document details its chemical structure, physicochemical properties, and the broader context of GPR119 agonism, including the relevant signaling pathways and standard experimental protocols for characterization.

Introduction to GPR119

G protein-coupled receptor 119 (GPR119) is a class A GPCR predominantly expressed in pancreatic β -cells and enteroendocrine L-cells of the gastrointestinal tract.^[1] As a Gs-coupled receptor, its activation initiates a signaling cascade that is a key target for the treatment of type 2 diabetes and related metabolic disorders.^[1] The activation of GPR119 leads to the stimulation of adenylyl cyclase, resulting in an increase in intracellular cyclic AMP (cAMP).^{[1][2]} This has a dual effect on glucose homeostasis: direct potentiation of glucose-stimulated insulin secretion (GSIS) from pancreatic β -cells and stimulation of incretin hormones like glucagon-like peptide-1 (GLP-1) from the gut, which further enhances insulin secretion.^{[1][2]}

Chemical Structure and Physicochemical Properties of GPR119 Agonist 2

"**GPR119 agonist 2**" is a specific synthetic molecule identified in the PubChem database. Its chemical and physical properties are summarized below.

Property	Value	Source
IUPAC Name	5-[4-[7-(2-fluoro-4-methylsulfonylphenyl)thieno[3,2-d]pyrimidin-4-yl]oxypiperidin-1-yl]-3-propan-2-yl-1,2,4-oxadiazole	PubChem
Molecular Formula	C ₂₃ H ₂₄ FN ₅ O ₄ S ₂	PubChem
Molecular Weight	517.6 g/mol	PubChem
Canonical SMILES	<chem>CC(C)C1=NOC(=N1)N2CCC(CC2)OC3=C4C(=NC=N3)C(=C(S4)C5=C(C=C(C=C5)S(=O)(=O)C)F)</chem>	PubChem
InChI Key	SIJYWJHWIFWIOX-UHFFFAOYSA-N	PubChem
XLogP3	4.7	PubChem
CAS Number	1384951-03-4	AbMole

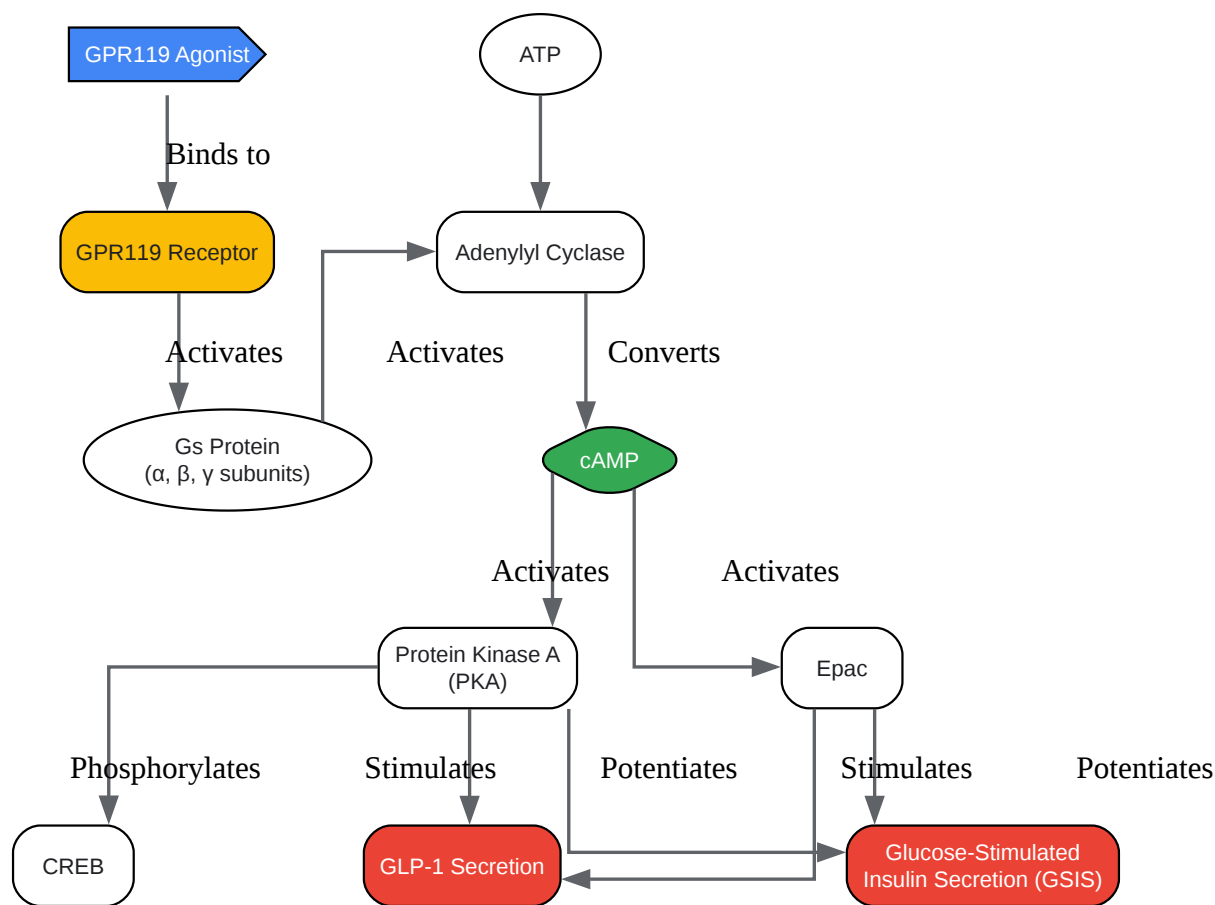
Pharmacological Properties of GPR119 Agonists

While specific pharmacological data for "**GPR119 agonist 2**" is not readily available in the public domain, the following table summarizes the in vitro potency of a selection of other well-characterized synthetic GPR119 agonists. This data is primarily derived from cAMP accumulation assays in HEK293 cells expressing the human GPR119 receptor and serves as a reference for the expected potency of compounds in this class.

Compound Name/ID	Chemical Class	EC ₅₀ (nM) for human GPR119
AR231453	Pyrimidine	4.7 - 9
APD597 (JNJ-38431055)	Pyrimidine	46
APD668	Pyrimidine	2.7
GSK1292263	Pyridine	~126 (pEC ₅₀ = 6.9)
AS1269574	Pyrimidine	2500
PSN632408	Pyrimidine	7900

GPR119 Signaling Pathway

Activation of GPR119 by an agonist triggers a Gs-protein-mediated signaling cascade. This pathway is crucial for the therapeutic effects of GPR119 agonists on glucose homeostasis.



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Caption: GPR119 signaling cascade upon agonist binding.

Experimental Protocols

The characterization of GPR119 agonists typically involves in vitro assays to determine their potency and efficacy. The following are detailed methodologies for two key experiments.

cAMP Accumulation Assay

This assay measures the ability of a test compound to stimulate the production of intracellular cAMP in cells expressing the GPR119 receptor.

Materials:

- HEK293 cells stably expressing human GPR119
- Cell culture medium (e.g., DMEM with 10% FBS)
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Test compounds and a reference agonist (e.g., AR231453)
- cAMP HTRF (Homogeneous Time-Resolved Fluorescence) assay kit
- 384-well white microplates

Procedure:

- **Cell Seeding:** Seed HEK293-hGPR119 cells into a 384-well plate at a density of 5,000-10,000 cells per well and incubate overnight.
- **Compound Preparation:** Prepare serial dilutions of the test compounds and the reference agonist in the assay buffer.
- **Cell Stimulation:** Remove the culture medium from the wells and add the compound dilutions to the cells.
- **Incubation:** Incubate the plate for 30 minutes at room temperature.
- **Lysis and Detection:** Lyse the cells and detect cAMP levels according to the manufacturer's protocol for the HTRF assay kit.
- **Data Analysis:** Generate a dose-response curve by plotting the HTRF signal against the logarithm of the compound concentration. Calculate the EC₅₀ value using a sigmoidal dose-response curve fit.

Glucose-Stimulated Insulin Secretion (GSIS) Assay

This protocol assesses the potentiation of insulin secretion by a GPR119 agonist in response to glucose in an insulin-secreting cell line.

Materials:

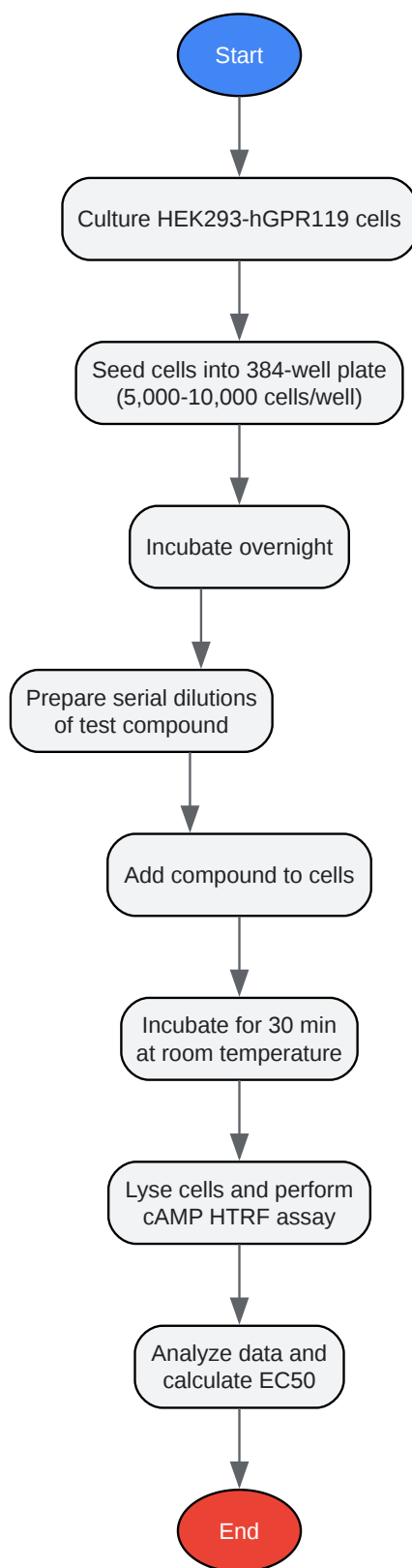
- MIN6 or other insulin-secreting cell line
- Krebs-Ringer Bicarbonate Buffer (KRBH) with 0.1% BSA
- Glucose solutions (low: 2.8 mM; high: 16.7 mM)
- Test compounds
- Insulin ELISA kit
- 96-well plates

Procedure:

- **Cell Seeding:** Seed MIN6 cells into a 96-well plate and culture until they reach approximately 80% confluency.
- **Pre-incubation:** Wash the cells with glucose-free KRBH and then pre-incubate in KRBH with low glucose (2.8 mM) for 1-2 hours at 37°C.
- **Stimulation:** Replace the pre-incubation buffer with fresh KRBH containing either low (2.8 mM) or high (16.7 mM) glucose, with and without various concentrations of the test compound.
- **Incubation:** Incubate the plate for 1-2 hours at 37°C.
- **Supernatant Collection:** Carefully collect the supernatant from each well.
- **Insulin Measurement:** Measure the insulin concentration in the collected supernatants using an insulin ELISA kit according to the manufacturer's instructions.
- **Data Analysis:** Plot the measured insulin concentration against the test compound concentration for both low and high glucose conditions to demonstrate the glucose-dependent effect.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for an in vitro cAMP accumulation assay to determine the potency of a GPR119 agonist.



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Caption: Workflow for cAMP Accumulation Assay.

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References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [GPR119 Agonist 2: A Technical Guide to Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8435292#gpr119-agonist-2-chemical-structure-and-properties]

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